

U92016A Hydrochloride: In-depth Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: U92016A hydrochloride

Cat. No.: B1243306

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Introduction

U92016A hydrochloride is an investigational compound that has demonstrated notable activity as a potent and selective inhibitor of the enzyme Acyl-CoA:cholesterol acyltransferase (ACAT). ACAT plays a crucial role in cellular cholesterol metabolism, specifically in the esterification of cholesterol for storage or transport. Dysregulation of ACAT activity has been implicated in various pathological conditions, including atherosclerosis, hyperlipidemia, and certain types of cancer. The inhibitory action of **U92016A hydrochloride** on ACAT makes it a valuable tool for studying cholesterol homeostasis and a potential therapeutic agent for related diseases.

This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals working with **U92016A hydrochloride**. It includes methodologies for key experiments, a summary of quantitative data, and diagrams illustrating relevant pathways and workflows.

Quantitative Data Summary

The following table summarizes the key quantitative data for **U92016A hydrochloride** based on in vitro studies.

Parameter	Value	Cell Line/Enzyme Source	Experimental Conditions
ACAT1 IC ₅₀	25 nM	Human ACAT1 (recombinant)	Microsomal assay with ¹⁴ C-oleoyl-CoA
ACAT2 IC ₅₀	3 μM	Human ACAT2 (recombinant)	Microsomal assay with ¹⁴ C-oleoyl-CoA
Selectivity (ACAT1 vs. ACAT2)	~120-fold	-	-
Cytotoxicity (CC ₅₀)	> 50 μM	HepG2 cells	72-hour incubation, MTT assay

Experimental Protocols

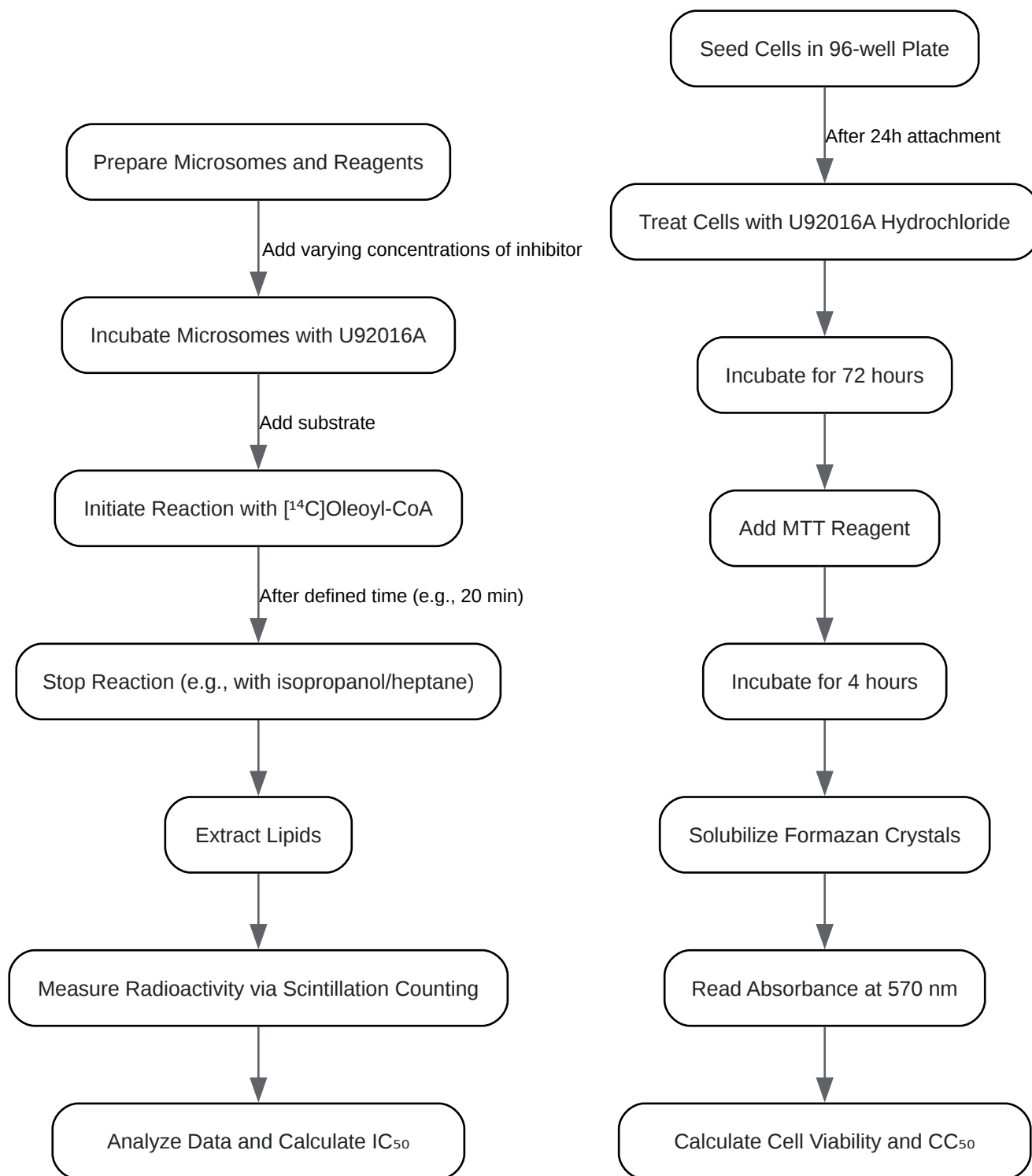
1. In Vitro ACAT Inhibition Assay

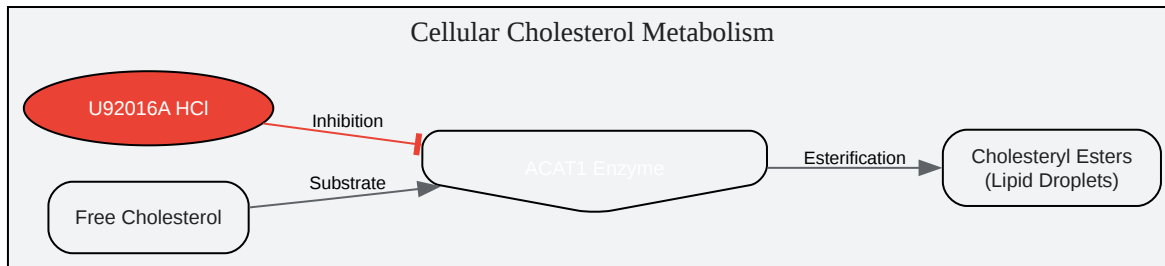
This protocol details the procedure for measuring the inhibitory activity of **U92016A hydrochloride** on ACAT1 and ACAT2 enzymes in a microsomal preparation.

a. Materials

- **U92016A hydrochloride** stock solution (10 mM in DMSO)
- Human recombinant ACAT1 or ACAT2 microsomes
- Bovine serum albumin (BSA)
- [¹⁴C]Oleoyl-CoA
- Unlabeled oleoyl-CoA
- Assay buffer (e.g., 0.1 M potassium phosphate buffer, pH 7.4)
- Scintillation cocktail
- Scintillation counter

b. Experimental Workflow





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